

Application Notes and Protocols for 4-Tert-butyl-1-methyl-2-nitrobenzene

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Compound of Interest

Compound Name: 4-Tert-butyl-1-methyl-2-nitrobenzene

Cat. No.: B183555

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety precautions for **4-Tert-butyl-1-methyl-2-nitrobenzene** (CAS No. 62559-08-4). Due to the limited availability of specific toxicological data for this compound, a cautious approach is mandated, treating it as a substance with significant potential hazards based on its chemical class and available safety data sheets.

Section 1: Safety and Hazard Information

4-Tert-butyl-1-methyl-2-nitrobenzene is a substituted nitroaromatic compound. While specific quantitative toxicity data are not readily available in public databases, the structural alerts and information from Safety Data Sheets (SDS) indicate significant potential health hazards.

1.1 GHS Hazard Classification

Based on SDS from suppliers like Sigma-Aldrich, this compound, or closely related nitroaromatic compounds, are classified with the following hazards:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[1]
- Germ cell mutagenicity (Category 1B), H340: May cause genetic defects.[1]
- Carcinogenicity (Category 1B), H350: May cause cancer.[1]

- Reproductive toxicity (Category 2), H361: Suspected of damaging fertility or the unborn child.
[1]
- Hazardous to the aquatic environment, long-term hazard (Category 2), H411: Toxic to aquatic life with long lasting effects.[1]

1.2 Physical and Chemical Properties

Property	Value	Reference
CAS Number	62559-08-4	[2]
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[2]
Molecular Weight	193.24 g/mol	[2]
Appearance	Yellow Liquid or Solid	[3]
Storage Temperature	2-8°C, Sealed in a dry place	

1.3 Toxicological Data Summary

Quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **4-Tert-butyl-1-methyl-2-nitrobenzene** are not available in the reviewed literature and safety data sheets.[2] The toxicological properties have not been fully investigated.[4] In the absence of specific data, it is prudent to handle this chemical with a high degree of caution, assuming high toxicity. For context, related nitroaromatic compounds are known to be toxic.

Section 2: Safe Handling and Storage Protocols

2.1 Engineering Controls

- Ventilation: All handling of **4-Tert-butyl-1-methyl-2-nitrobenzene**, including weighing and transfers, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2]
- Isolation: If possible, designate a specific area or fume hood for work with this compound to prevent cross-contamination.

- **Emergency Equipment:** An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

2.2 Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this compound:

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [2] A face shield should be worn in addition to goggles when there is a risk of splashing.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for integrity before each use. Wear a chemically resistant lab coat or apron. Long-sleeved clothing is required. [2] [3]
Respiratory Protection	If working outside a fume hood or if aerosol generation is possible, a NIOSH-approved respirator with an organic vapor cartridge is required.

2.3 Handling Procedures

- **Training:** All personnel must be fully trained on the hazards and safe handling procedures for this compound before commencing any work.
- **Avoid Contact:** Avoid all contact with skin and eyes. Do not inhale dust, vapors, or aerosols. [\[2\]](#)
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)
- **Transport:** When transporting the chemical, use secondary containment to mitigate spills.

2.4 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store away from incompatible materials and sources of ignition.[\[2\]](#)
- The storage area should be accessible only to authorized personnel.[\[1\]](#)

Section 3: Emergency and First Aid Procedures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention. [2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention. [2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention. [2]

Section 4: Spill and Waste Disposal Protocol

4.1 Spill Response

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.

- Contain: For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Collect: Carefully collect the absorbed material into a suitable, labeled, and sealed container for disposal. Use non-sparking tools.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- PPE: Full protective equipment, including respiratory protection, must be worn during spill cleanup.

4.2 Waste Disposal

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.
- The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#)
- Do not allow the chemical to enter drains or sewer systems.[\[2\]](#)

Section 5: Representative Experimental Protocol - Nitration of 4-tert-Butyltoluene

The following is a representative protocol for the synthesis of **4-Tert-butyl-1-methyl-2-nitrobenzene**, based on standard nitration procedures for substituted toluenes. This protocol should be adapted and optimized under the strict supervision of an experienced chemist and after a thorough risk assessment.

5.1 Materials and Reagents

- 4-tert-Butyltoluene
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (65-70%)

- Ice
- Sodium Bicarbonate (NaHCO_3), saturated solution
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Dichloromethane or Diethyl Ether (for extraction)

5.2 Equipment

- Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Thermometer
- Ice bath
- Separatory funnel
- Rotary evaporator

5.3 Procedure

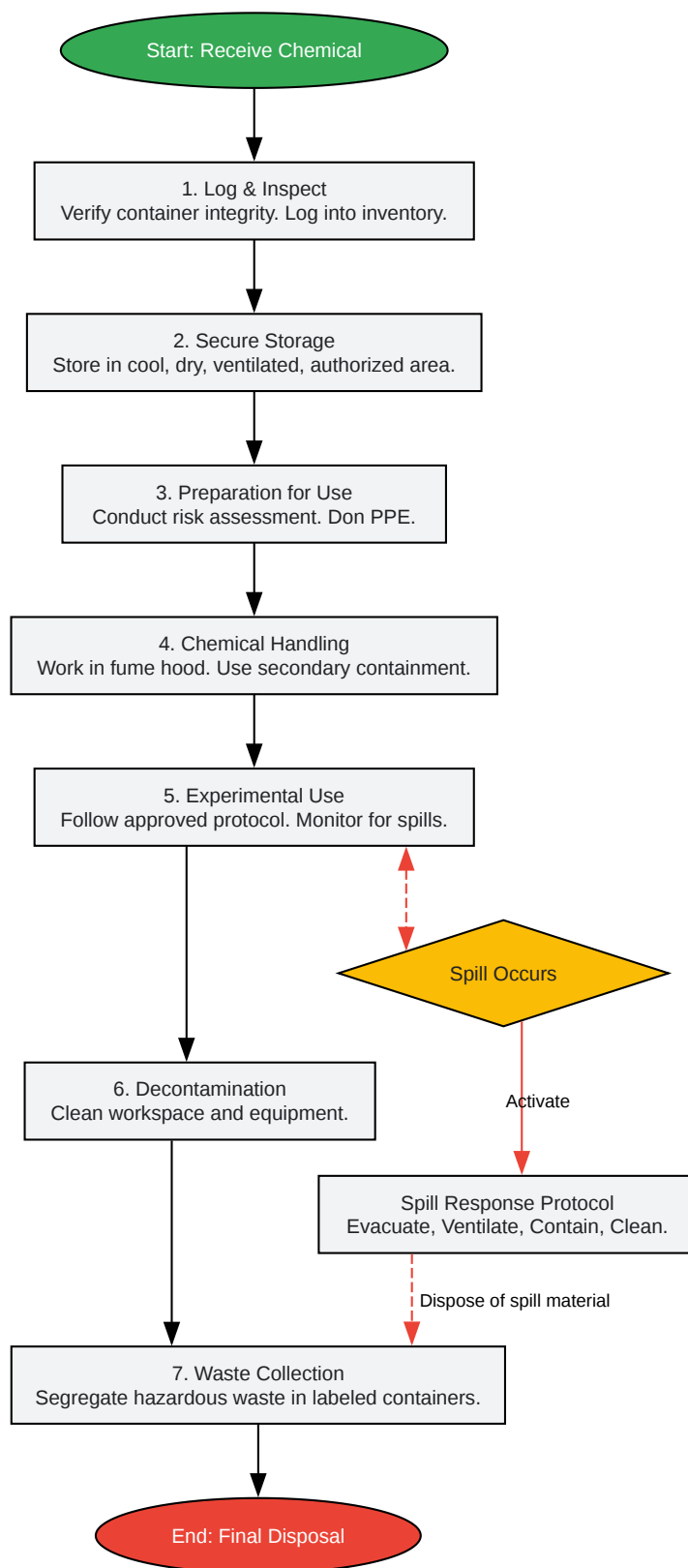
- Preparation of Nitrating Mixture: In a flask, carefully and slowly add a calculated amount of concentrated sulfuric acid to an equal volume of concentrated nitric acid. This process is highly exothermic and must be performed in an ice bath with constant stirring. The temperature should be maintained below 10°C .
- Reaction Setup: In a three-neck round-bottom flask equipped with a magnetic stirrer, a thermometer, and a dropping funnel, add 4-tert-butyltoluene.
- Cooling: Cool the flask containing the 4-tert-butyltoluene in an ice-salt bath to between 0°C and 5°C .

- **Addition of Nitrating Mixture:** Slowly add the pre-cooled nitrating mixture dropwise from the dropping funnel to the stirred 4-tert-butyltoluene. The rate of addition should be controlled to maintain the reaction temperature below 10°C.
- **Reaction:** After the addition is complete, continue to stir the mixture at 0-5°C for 1-2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, very slowly and carefully pour the reaction mixture over a large amount of crushed ice with vigorous stirring.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the product with a suitable organic solvent like dichloromethane or diethyl ether (3 x 50 mL).
- **Washing:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product, a mixture of isomers, can be purified by column chromatography or fractional distillation under reduced pressure to isolate the desired **4-Tert-butyl-1-methyl-2-nitrobenzene** isomer.

Section 6: Visualized Workflows and Pathways

6.1 Safe Handling Workflow

The following diagram outlines the critical steps for safely handling **4-Tert-butyl-1-methyl-2-nitrobenzene** from receipt to disposal.



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A workflow for the safe handling of **4-Tert-butyl-1-methyl-2-nitrobenzene**.

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